

Technical Support Center: AM3102 Out-of-Band Rejection Enhancement

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AM3102
Cat. No.: B10768044

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the out-of-band (OOB) rejection of the **AM3102** digitally tunable bandpass filter during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the typical out-of-band rejection of the **AM3102**?

The **AM3102** typically provides 40 dB of out-of-band rejection.^[1] This specification is suitable for many applications, but some experimental setups may require enhanced rejection to mitigate strong nearby interfering signals.

Q2: What are common sources of interference in the **AM3102**'s operating frequency range (330 MHz - 1.2 GHz)?

The **AM3102** operates within the Ultra High Frequency (UHF) and L-band portions of the radio spectrum. Common interference sources in this range include:

- **Wireless Communication Systems:** Cellular networks (especially in the 700-900 MHz bands), Land Mobile Radio systems, and wireless data acquisition systems can be significant sources of interference.
- **Digital Television Broadcasts:** In some regions, DTV channels operate in the UHF band.
- **Switched-Mode Power Supplies:** These are common in laboratory equipment and can generate broadband noise that can extend into the operating range of the **AM3102**.^[2]
- **Harmonics from other equipment:** High-power digital or RF equipment can generate harmonics that fall within or near the passband of the **AM3102**.

Q3: How can I improve the out-of-band rejection of my **AM3102** setup?

Improving out-of-band rejection can be achieved through several methods:

- **Optimizing the PCB Layout:** Proper layout is crucial for achieving the best performance from the **AM3102**. This includes minimizing the length of traces to external inductors and using proper grounding and shielding techniques.
- **Cascading with an External Filter:** Placing a fixed-frequency bandpass, low-pass, or high-pass filter in series with the **AM3102** can significantly increase out-of-band rejection.^{[1][3]}
- **Shielding:** Enclosing the **AM3102** and its surrounding circuitry in a shielded enclosure can help to reduce the impact of external noise sources.

Troubleshooting Guides

Issue: I am observing unexpected signals or noise in my measurements.

This could be due to insufficient out-of-band rejection of interfering signals. Follow these steps to diagnose and resolve the issue:

Step 1: Identify the Source of Interference. Use a spectrum analyzer to observe the frequency content of the signals at the input of your system. This will help you determine if there are strong signals outside of your desired passband that could be leaking through the filter.

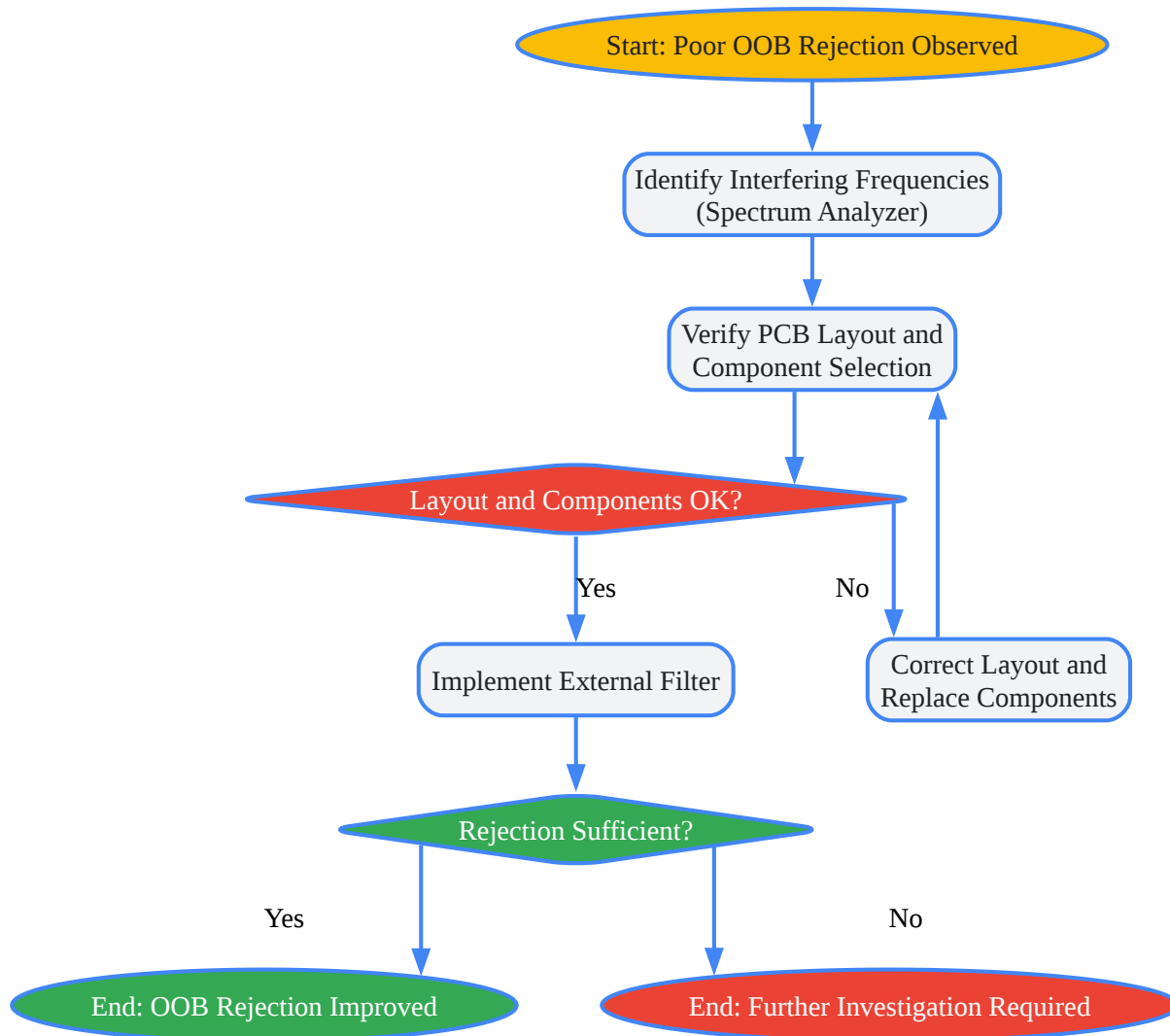
Step 2: Verify Proper Layout and Component Selection. Ensure that your PCB layout follows the recommendations in the **AM3102** application note.^[3] Key considerations include:

- Short Inductor Traces: The routes to the off-chip inductors (L1 through L8) should be as short as possible.^[3]
- Low-Loss Capacitors: Use high-performance, low-loss, broadband capacitors for DC blocking.^[3]
- Grounding and Vias: Place vias under the IC and ground pads. The recommended input trace is a 50-ohm grounded coplanar waveguide.^[3]
- Via Fencing: The IC and RF inputs/outputs should be via fenced to improve isolation.^[3]

Step 3: Consider an External Filter. If layout and component selection are optimal and interference is still an issue, cascading an external filter is the most effective solution. The choice of external filter will depend on the nature of the interference.

- For broadband noise: A simple low-pass or high-pass filter can be effective.
- For specific, strong interferers: A band-stop (notch) filter tuned to the interfering frequency may be necessary.
- For improved general rejection: A fixed-frequency bandpass filter with a wider passband than your signal of interest can be used.

The following diagram illustrates a troubleshooting workflow for out-of-band rejection issues:



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Troubleshooting workflow for out-of-band rejection.

Data Presentation

Table 1: AM3102 Key Specifications

Parameter	Value
Frequency Range	330 MHz to 1.2 GHz
Typical Out-of-Band Rejection	40 dB[1]
Insertion Loss	2.5 dB[1]
Package	4x6mm QFN[1]

Table 2: Recommended External Components for AM3102 (330 MHz - 1200 MHz operation)

Part	Value	Part Number	Manufacturer
C1, C2	0.1 uF	0402BB104KW160	Passives Plus
L1, L8	13 nH	0402HP-13NXGLW	Coilcraft
L2, L5	6.2 nH	0402HP-6N2XGLW	Coilcraft
L3, L4	6.8 nH	0402HP-6N8XGLW	Coilcraft
L6, L7	9.0 nH	0402HP-9N0XGLW	Coilcraft

This data is from the
AM3102 Application
Note.[3]

Table 3: Estimated Performance Trade-offs of Cascading an External Filter

External Filter Type	Estimated Rejection Improvement (dB)	Estimated Additional Insertion Loss (dB)
Simple LC Low-Pass/High-Pass	15 - 25	0.5 - 1.5
3-pole Bandpass Filter	20 - 40	1.0 - 2.5
SAW Filter	30 - 50	2.0 - 4.0

Note: These are estimates and actual performance will depend on the specific filter chosen and the implementation.

Experimental Protocols

Protocol 1: Measuring Baseline Out-of-Band Rejection

Objective: To measure the out-of-band rejection of the **AM3102** in its current configuration.

Equipment:

- Vector Network Analyzer (VNA)
- **AM3102** evaluation board or your experimental setup
- 50-ohm coaxial cables and adapters

Procedure:

- Calibrate the VNA over a frequency range that extends well beyond the expected passband of the **AM3102** (e.g., 100 MHz to 3 GHz).
- Connect port 1 of the VNA to the RF input of the **AM3102** board and port 2 to the RF output.
- Power on the **AM3102** and set the digital control lines to select the desired passband.
- Measure the S21 (insertion loss) across the calibrated frequency range.

- The out-of-band rejection is the difference in dB between the insertion loss in the passband and the attenuation in the stopband.

Protocol 2: Characterizing the Performance of a Cascaded Filter

Objective: To quantify the improvement in out-of-band rejection after adding an external filter.

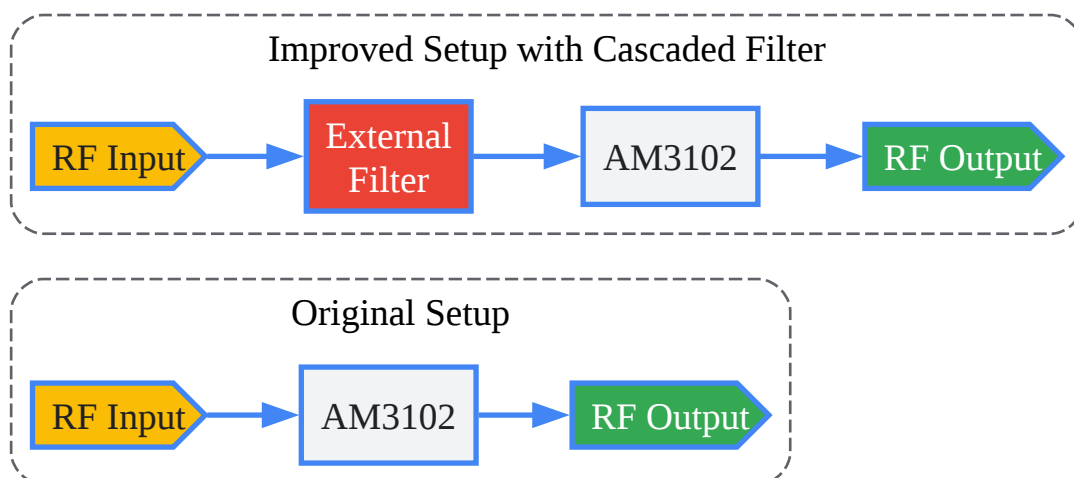
Equipment:

- Same as Protocol 1
- The external filter to be tested

Procedure:

- Follow steps 1-5 of Protocol 1 to establish the baseline performance.
- Disconnect the setup and insert the external filter in series with the **AM3102**. The order (before or after the **AM3102**) may impact performance, so it is advisable to test both configurations.
- Reconnect the VNA to the input of the filter chain and the output of the **AM3102**.
- Measure the S21 of the combined filter chain.
- Compare the new out-of-band rejection measurement with the baseline to determine the improvement. Also, note the increase in insertion loss within the passband.

The following diagram illustrates the concept of cascading an external filter with the **AM3102**:



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Cascading an external filter with the **AM3102**.

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References

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- [2. Identifying and Locating Radio Frequency Interference \(RFI\) | Interference Technology \[interferencetechnology.com\]](https://www.interferencetechnology.com)
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- To cite this document: BenchChem. [Technical Support Center: AM3102 Out-of-Band Rejection Enhancement]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10768044/docs#technical-support-center-am3102-out-of-band-rejection-enhancement\]](https://www.benchchem.com/product/b10768044/docs#technical-support-center-am3102-out-of-band-rejection-enhancement)

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